

Application Note: Precision Quantitation of Trimethylamine (TMA) Using Trimethyl-d6-amine Internal Standards

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Compound of Interest

Compound Name: *TRIMETHYL-D6-AMINE
(DIMETHYL-D6)*

CAS No.: *16585-35-6*

Cat. No.: *B1144195*

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Abstract

Trimethylamine (TMA) is a volatile tertiary amine and a critical biomarker for trimethylaminuria (FMO3 deficiency) and cardiovascular risk assessment (as a precursor to TMAO). Accurate quantification in biological matrices is complicated by its high volatility, low molecular weight, and lack of UV chromophores. This protocol details a robust LC-MS/MS methodology using Trimethyl-d6-amine (TMA-d6) as a stable isotope-labeled internal standard (SIL-IS). Unlike the commonly used fully deuterated d9-analog, TMA-d6 requires specific mass transition optimization. This guide addresses the "Acid Trap" stabilization technique, HILIC chromatography parameters, and rigorous calibration curve preparation to ensure regulatory-grade data integrity.

Chemical & Safety Profile

Compound: Trimethylamine-d6 Hydrochloride (Trimethyl-d6-amine HCl) CAS: 347840-14-6 (HCl salt) / 95245-30-0 (Free base) Structure:

Critical Handling Protocols

- Volatility Management: Free base TMA is a gas at room temperature (bp $\sim 3^{\circ}\text{C}$). Always use the Hydrochloride (HCl) salt form for stock preparation. The salt is a solid and non-volatile.
- Hygroscopicity: TMA-d6 HCl is hygroscopic. Equilibrate the vial to room temperature in a desiccator before opening to prevent water uptake, which alters the effective weight.
- The "Acid Trap" Concept: To prevent evaporative loss of TMA during sample processing, all solvents and matrices must be maintained at $\text{pH} < 4.0$. At this pH, TMA ($\text{CH}_3\text{N}^+\text{H}_3$) exists almost exclusively as the non-volatile trimethylammonium cation ($\text{CH}_3\text{N}^+\text{H}_3\text{Cl}^-$).

Experimental Design & Logic

Chromatographic Strategy: Why HILIC?

Reverse Phase (C18) chromatography fails for TMA due to its high polarity and lack of retention, leading to elution in the void volume where ion suppression is highest. Hydrophilic Interaction Liquid Chromatography (HILIC) is mandatory to retain the charged amine, separate it from isobaric interferences, and ensure compatibility with ESI-MS.

Internal Standard Selection

While TMA-d9 is common, TMA-d6 offers a distinct mass shift (+6 Da).

- TMA (M+H):
 m/z 60.1
- TMA-d6 (M+H):
 m/z 66.1
- Cross-Talk Check: The +6 Da shift is sufficient to avoid isotopic overlap from the natural M+6 abundance of native TMA, ensuring zero contribution to the IS channel.

Detailed Protocol: Calibration Curve Preparation

Stock Solution Preparation

Objective: Prepare a verifiable 1.0 mg/mL (free base equivalent) stock.

- Calculate Salt Correction Factor (SCF):

Note: Verify exact batch MW on your Certificate of Analysis.

- Weighing: Weigh

mg of TMA-d6 HCl into a 10 mL volumetric flask.

- Solvent: Dissolve in 0.1% Formic Acid in Water.
 - Reasoning: Water ensures solubility of the salt; Formic acid acts as the "Acid Trap."
- Storage: Aliquot into amber glass vials. Store at -20°C. Stability: ~6 months.

Working Standard & Internal Standard Spiking Solution

- IS Spiking Solution: Dilute the Stock to 500 ng/mL in Acetonitrile:Water (95:5) + 0.1% Formic Acid.
 - Target: This concentration should yield a signal intensity similar to the geometric mean of the calibration curve range.

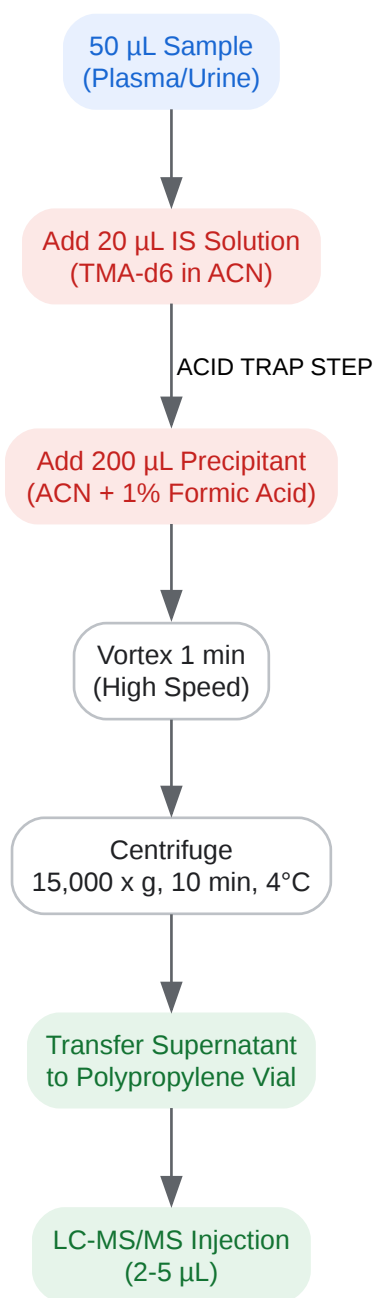
Calibration Standards (Matrix Matching)

Matrix: Human Plasma (TMA-stripped) or Surrogate Matrix (e.g., PBS + 4% BSA). Range: 5.0 ng/mL to 1000 ng/mL.

Std ID	Conc. (ng/mL)	Preparation
STD 8	1000	Spiked from Working Std A
STD 7	500	1:2 dilution of STD 8
STD 6	200	2:5 dilution of STD 7
STD 5	100	1:2 dilution of STD 6
STD 4	50	1:2 dilution of STD 5
STD 3	20	2:5 dilution of STD 4
STD 2	10	1:2 dilution of STD 3
STD 1	5.0	1:2 dilution of STD 2
Blank	0	Matrix + IS only
Double Blank	0	Matrix only (No IS)

Sample Preparation Workflow (Protein Precipitation)

This method uses a "Crash & Trap" approach to precipitate proteins while locking TMA in its ionized state.



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Caption: "Crash & Trap" workflow ensuring TMA remains protonated and non-volatile during protein precipitation.

LC-MS/MS Conditions

Chromatography (HILIC)

- Column: Waters ACQUITY UPLC BEH Amide (2.1 x 100 mm, 1.7 μ m) or equivalent Silica-based HILIC column.
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.0 with Formic Acid).
- Mobile Phase B: Acetonitrile (0.1% Formic Acid).
- Flow Rate: 0.4 mL/min.^[1]
- Gradient:
 - 0.0 - 1.0 min: 95% B (Isocratic loading)
 - 1.0 - 3.0 min: 95% B
 - 3.0 - 3.5 min: 60% B (Hold)
 - 3.5 - 3.6 min: 60% B
 - 3.6 - 6.0 min: 95% B (Re-equilibration - Critical for HILIC)

Mass Spectrometry (MRM Parameters)

Ionization: ESI Positive (

) Source Temp: 500°C (High temp required for efficient desolvation of aqueous HILIC phases).

Analyte	Precursor ()	Product ()	Cone (V)	CE (eV)	Type
TMA	60.1	44.1	25	18	Quant
TMA	60.1	45.1	25	14	Qual
TMA-d6	66.1	46.1	25	18	Quant
TMA-d6	66.1	48.1	25	15	Qual

Technical Note on d6 Transitions: Unlike d9-TMA (69

49), TMA-d6 (66) typically fragments via loss of a neutral methane moiety.

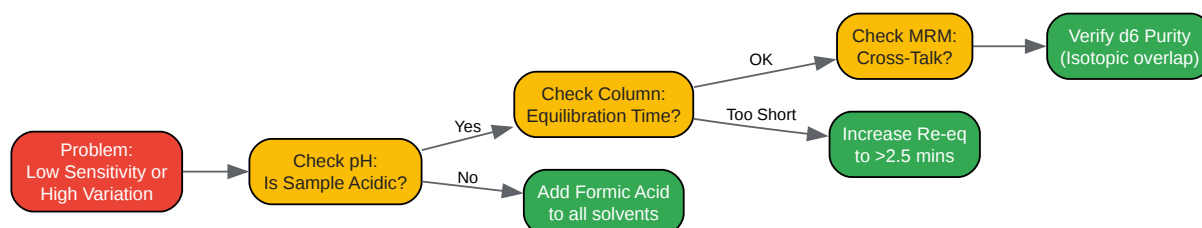
- corresponds to the loss of
(Mass 20).
- corresponds to the loss of
(Mass 18) or similar scrambling.
- Action: Perform a product ion scan on your specific instrument to confirm the most abundant fragment, as collision cell geometries (Triple Quad vs Q-Trap) can influence fragmentation ratios.

Data Analysis & Validation

Linearity & Weighting

- Regression: Plot Peak Area Ratio (Analyte/IS) vs. Concentration.
- Weighting: Use
weighting. Small amines often exhibit heteroscedasticity (variance increases with concentration).
- Acceptance:
. Back-calculated standards must be within
(20% for LLOQ).

Troubleshooting Guide



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Caption: Diagnostic logic for resolving common TMA analysis failures.

References

- Quantification of TMAO and TMA in Clinical Samples: Hefni, M. E., et al. (2021).[2] "Simultaneous quantification of trimethylamine N-oxide, trimethylamine, choline, betaine... using HILIC-LC-MS." Analytical and Bioanalytical Chemistry. [\[Link\]](#)
- TMAO Analysis Guidelines: Wang, Z., et al. (2014). "Measurement of trimethylamine-N-oxide by stable isotope dilution liquid chromatography tandem mass spectrometry." Analytical Biochemistry. [\[Link\]](#)
- LC-MS/MS Method Development for Methylamines: Missailidis, C., et al. (2016). "A rapid LC-MRM-MS assay for simultaneous quantification of choline, betaine, trimethylamine... in human plasma and urine." [3] Journal of Chromatography B. [\[Link\]](#)

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Sources

- 1. lcms.cz [lcms.cz]
- 2. mdpi.com [mdpi.com]

- 3. Rapid LC-MRM-MS assay for simultaneous quantification of choline, betaine, trimethylamine, trimethylamine N-oxide, and creatinine in human plasma and urine - PubMed [pubmed.ncbi.nlm.nih.gov]
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